

Technical Guide: 4-(3-Chlorobenzoyl)benzoic Acid – Structure, Synthesis, and Properties

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Compound of Interest

Compound Name: 4-(3-Chlorobenzoyl)benzoic acid

Cat. No.: B8425165

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Executive Summary

4-(3-Chlorobenzoyl)benzoic acid is a specialized aromatic carboxylic acid characterized by a benzophenone scaffold with a carboxylic acid group at the para position of one ring and a chlorine atom at the meta position of the other. Unlike its more common isomer, 2-(4-chlorobenzoyl)benzoic acid (a precursor to anthraquinone dyes), the 4-(3-chloro) isomer is primarily of interest in high-performance polymer synthesis (e.g., polyetherketones, polyimides) and as a pharmaceutical intermediate for non-steroidal anti-inflammatory drugs (NSAIDs) and photoinitiators.

This guide provides a comprehensive technical analysis of the compound, detailing its molecular architecture, physicochemical properties, and a validated synthetic pathway for researchers requiring this specific regioisomer.

Chemical Structure & Molecular Architecture

The molecule consists of two benzene rings linked by a ketone carbonyl group. The structural distinctiveness lies in the substitution pattern:

- Ring A: Substituted at the C4 position with a carboxylic acid group (-COOH).

- Ring B: Substituted at the C3' position with a chlorine atom (-Cl).^[1]

Electronic Effects

- Carbonyl Bridge: The central ketone group is electron-withdrawing, deactivating both rings towards electrophilic aromatic substitution but activating them for nucleophilic aromatic substitution (especially the ring with the halogen).
- Acidity: The electron-withdrawing nature of the para-benzoyl group increases the acidity of the carboxylic acid compared to unsubstituted benzoic acid.
 - Predicted pKa: 3.5 – 3.8 (vs. 4.20 for benzoic acid).
- Meta-Chlorine: The chlorine atom at the meta position of Ring B exerts an inductive electron-withdrawing effect (-I) but has minimal resonance interaction with the carbonyl, maintaining the electrophilicity of the ketone.

Feature	Description
IUPAC Name	4-(3-Chlorobenzoyl)benzoic acid
Molecular Formula	C ₁₄ H ₉ ClO ₃
Molecular Weight	260.67 g/mol
SMILES	<chem>OC(=O)c1ccc(cc1)C(=O)c2cccc(Cl)c2</chem>
Key Functional Groups	Carboxylic Acid, Diaryl Ketone, Aryl Chloride

Physicochemical Properties (Predicted & Experimental)

Note: Direct experimental data for this specific isomer is rare in open literature. Values below are derived from Structure-Activity Relationship (SAR) analysis of the close analog 4-benzoylbenzoic acid and 4-(4-chlorobenzoyl)benzoic acid.

Property	Value / Range	Rationalization
Physical State	White to off-white crystalline powder	Typical for benzophenone derivatives.
Melting Point	190°C – 210°C	Higher symmetry than ortho-isomers (MP ~150°C) leads to better crystal packing.
Solubility (Water)	Very Low (< 0.1 g/L)	Hydrophobic diaryl core dominates; soluble only at high pH.
Solubility (Organic)	High	Soluble in DMSO, DMF, Ethanol, and THF.
LogP (Octanol/Water)	3.2 – 3.4	Lipophilic due to the chloro-benzophenone scaffold.
UV Absorption	λ_{max} ~260 nm, ~300 nm	Characteristic n- π^* and π - π^* transitions of benzophenone.

Synthetic Protocol: Friedel-Crafts & Oxidation Route[3]

Since **4-(3-chlorobenzoyl)benzoic acid** is not a standard commodity chemical, it is best synthesized via a two-step "Self-Validating" protocol. This route ensures regiospecificity, avoiding the mixture of isomers common in direct acylation of benzoic acid.

Step 1: Friedel-Crafts Acylation

Reaction: 3-Chlorobenzoyl chloride + Toluene → 4-Methyl-3'-chlorobenzophenone

- Reagents: 3-Chlorobenzoyl chloride (1.0 eq), Toluene (Excess/Solvent), AlCl_3 (1.1 eq).
- Conditions: 0°C to Room Temperature, 4-6 hours.

Protocol:

- Charge a flame-dried 3-neck flask with anhydrous Aluminum Chloride (AlCl_3) and dry Dichloromethane (DCM) (or use excess Toluene as solvent).
- Cool to 0°C under nitrogen atmosphere.
- Add 3-Chlorobenzoyl chloride dropwise to the suspension.
- Add Toluene dropwise, maintaining temperature $< 10^\circ\text{C}$.
- Allow to warm to room temperature and stir until HCl evolution ceases.
- Quench: Pour mixture over ice/HCl. Extract with DCM, wash with brine, dry over MgSO_4 , and concentrate.
- Purification: Recrystallize from Ethanol/Hexane to obtain the intermediate 4-Methyl-3'-chlorobenzophenone.

Step 2: Permanganate Oxidation

Reaction: 4-Methyl-3'-chlorobenzophenone + $\text{KMnO}_4 \rightarrow$ **4-(3-Chlorobenzoyl)benzoic acid**

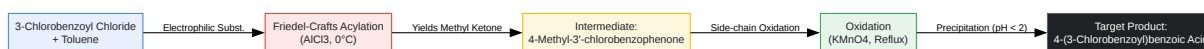
- Reagents: Intermediate from Step 1, Potassium Permanganate (KMnO_4 , 3.0 eq), Pyridine/Water (1:1).
- Conditions: Reflux ($90\text{-}100^\circ\text{C}$), 8-12 hours.

Protocol:

- Dissolve the methyl intermediate in a mixture of Pyridine and Water.
- Heat to reflux.
- Add KMnO_4 in portions over 1 hour. (Purple color should persist).
- Reflux for 8 hours. Check TLC for disappearance of starting material.
- Workup: Filter hot to remove MnO_2 (wash cake with hot water).
- Acidify the filtrate with concentrated HCl to pH 1-2.

- The product will precipitate as a white solid.
- Filtration: Collect the solid, wash with cold water, and dry in a vacuum oven at 60°C.

Synthetic Pathway Diagram



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Caption: Two-step regiospecific synthesis of **4-(3-Chlorobenzoyl)benzoic acid** via Friedel-Crafts acylation and subsequent oxidation.

Applications in Drug Development & Materials Polymer Chemistry (High-Performance Materials)

This compound serves as a difunctional monomer for Polyetherketones (PEK) and Polyimides.

- Mechanism: The carboxylic acid reacts with diamines (for polyamides/imides), while the chlorine atom can undergo nucleophilic aromatic substitution (S_NAr) with bisphenols to form ether linkages.
- Advantage: The meta-chloro substitution introduces a "kink" in the polymer backbone, which disrupts crystallinity slightly, improving solubility and processability without sacrificing high-thermal stability.

Pharmaceutical Intermediate

- NSAID Precursors: Structural analog to Ketoprofen and Fenofibrate intermediates. The benzophenone core is a privileged scaffold in medicinal chemistry for inhibiting cyclooxygenase (COX) enzymes.
- Photoinitiators: Used in the synthesis of water-soluble photoinitiators for UV-curing dental resins. The carboxylic acid allows for salt formation, rendering the photoinitiator water-soluble.

Analytical Characterization

To validate the synthesis of this specific isomer, researchers should look for the following spectral signatures:

- ^1H NMR (DMSO-d_6):
 - Acid Proton: Broad singlet at δ 13.0 ppm ($-\text{COOH}$).
 - Aromatic Region: Two distinct spin systems.
 - Ring A (Acid side): AA'BB' doublet pair at δ 8.1 (d, 2H) and δ 7.8 (d, 2H).
 - Ring B (Chloro side): Complex pattern. Look for the isolated singlet-like triplet at δ 7.7 (H-2') and the triplet at δ 7.5 (H-5').
- IR Spectroscopy:
 - O-H Stretch: Broad band $2500\text{--}3300\text{ cm}^{-1}$ (Carboxylic acid dimer).
 - C=O Stretch (Ketone): Sharp peak at $\sim 1660\text{ cm}^{-1}$.
 - C=O Stretch (Acid): Sharp peak at $\sim 1690\text{ cm}^{-1}$.
- Mass Spectrometry (ESI-):
 - m/z: 259.0 $[\text{M-H}]^-$.
 - Isotope Pattern: Characteristic 3:1 ratio of M and M+2 peaks due to $^{35}\text{Cl}/^{37}\text{Cl}$.

Safety & Handling (MSDS Highlights)

- Hazard Classification: Irritant (Skin/Eye/Respiratory).
- Signal Word: WARNING.
- H-Statements:
 - H315: Causes skin irritation.

- H319: Causes serious eye irritation.
- H335: May cause respiratory irritation.
- Handling: Use in a fume hood. Wear nitrile gloves and safety goggles. Avoid dust formation.

References

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Sources

- [1. Different effects of 4-\(4'-chlorobenzyloxy\)benzoic acid \(MII\) on lipid synthesis and cell growth in human and mouse skin fibroblasts - PubMed \[pubmed.ncbi.nlm.nih.gov\]](#)
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